

Arsthinol: A Technical Guide to its Chemical Properties, Structure, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Arsthinenol*

CAS No.: *119-96-0*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Arsthinol, an organoarsenic compound, has a history as an antiprotozoal agent and is now gaining attention for its potential as an anticancer therapeutic. This technical guide provides a comprehensive overview of the chemical properties, structure, and known biological activities of Arsthinol. It is intended to serve as a resource for researchers and professionals in drug development, offering a compilation of existing data, including quantitative properties, a theoretical synthesis protocol, and insights into its mechanism of action, with a focus on its effects on cancer cells. This document also presents visualizations of key concepts to facilitate a deeper understanding of Arsthinol's molecular interactions and experimental evaluation.

Chemical Properties and Structure

Arsthinol is an organoarsenic compound with the chemical formula $C_{11}H_{14}AsNO_3S_2$.^{[1][2]} It is formed through the reaction of acetarsol with 2,3-dimercaptopropanol, also known as British anti-Lewisite.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of Arsthinol is presented in the table below.

Property	Value	Reference(s)
Chemical Formula	C ₁₁ H ₁₄ AsNO ₃ S ₂	[1][2]
Molar Mass	347.28 g·mol ⁻¹	[1]
IUPAC Name	N-{2-Hydroxy-5-[4-(hydroxymethyl)-1,3,2-dithiarsolan-2-yl]phenyl}acetamide	[1]
SMILES	<chem>CC(=O)NC1=C(O)C=CC(=C1)[As]1SCC(CO)S1</chem>	[1]
InChI Key	MRUDSZSRLQAPOG-UHFFFAOYSA-N	[1]
Mass Spectrum (m/z)	347.9710	[3]

Structural Information

The structure of Arsthinol features a trivalent arsenic atom incorporated into a dithiarsolane ring, which is attached to a substituted phenyl ring.

Synthesis

While a detailed, step-by-step experimental protocol for the synthesis of Arsthinol is not readily available in the public domain, the synthesis is reported to involve the reaction of acetarsol with 2,3-dimercaptopropanol.[1] The following represents a generalized, theoretical protocol based on this information.

Theoretical Synthesis Protocol

Materials:

- Acetarsol

- 2,3-dimercaptopropanol (British anti-Lewisite)
- Suitable solvent (e.g., ethanol, methanol)
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- Dissolve acetarsol in a suitable solvent under an inert atmosphere.
- Add 2,3-dimercaptopropanol to the solution, likely in a stoichiometric ratio.
- The reaction mixture may require heating under reflux for a specified period to ensure completion.
- Monitor the reaction progress using an appropriate technique, such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Upon completion, the solvent would be removed under reduced pressure.
- The crude product would then be purified, potentially through recrystallization or column chromatography, to yield pure Arsthinol.
- Characterization of the final product would be essential, using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, mass spectrometry, and elemental analysis to confirm its identity and purity.

Biological Activity and Mechanism of Action

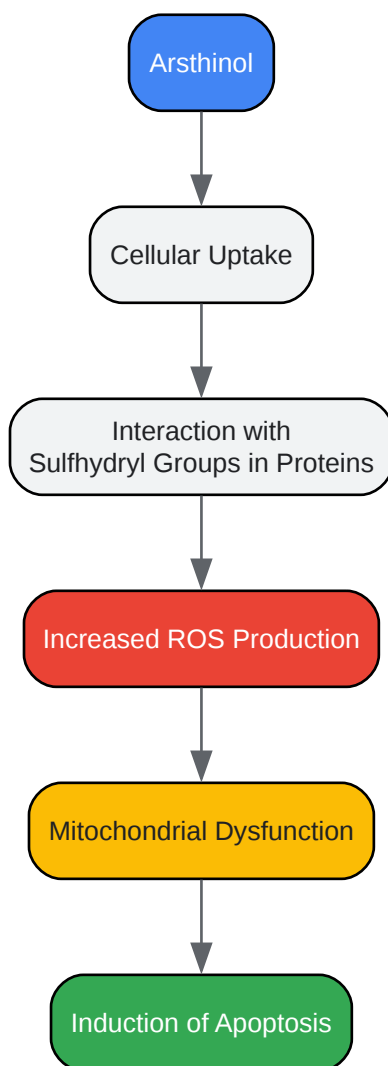
Arsthinol was initially developed as an antiprotozoal agent.^[1] More recently, its potential as an anticancer agent has been investigated, particularly against leukemia cell lines.^[2] The mechanism of action of Arsthinol, like other arsenic compounds, is believed to involve its interaction with sulfhydryl groups in proteins, leading to the disruption of cellular processes.

Anticancer Effects

In vitro studies have shown that Arsthinol can inhibit the growth of cancer cells.^[2] The primary mechanism is thought to be the induction of apoptosis, or programmed cell death.

Signaling Pathways

While specific signaling pathways uniquely modulated by Arsthinol are not yet fully elucidated, the effects of arsenic compounds, in general, provide a framework for its likely mechanism. Arsenic compounds are known to induce apoptosis through the mitochondrial pathway.^{[4][5]} This process is often initiated by an increase in reactive oxygen species (ROS) and a disruption of the mitochondrial membrane potential.^{[6][7]}



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Caption: Proposed mechanism of Arsthinol-induced apoptosis.

Experimental Protocols

Detailed experimental protocols for studying Arsthinol are not widely published. However, standard assays for cytotoxicity and mitochondrial function can be adapted.

In Vitro Cytotoxicity Assay

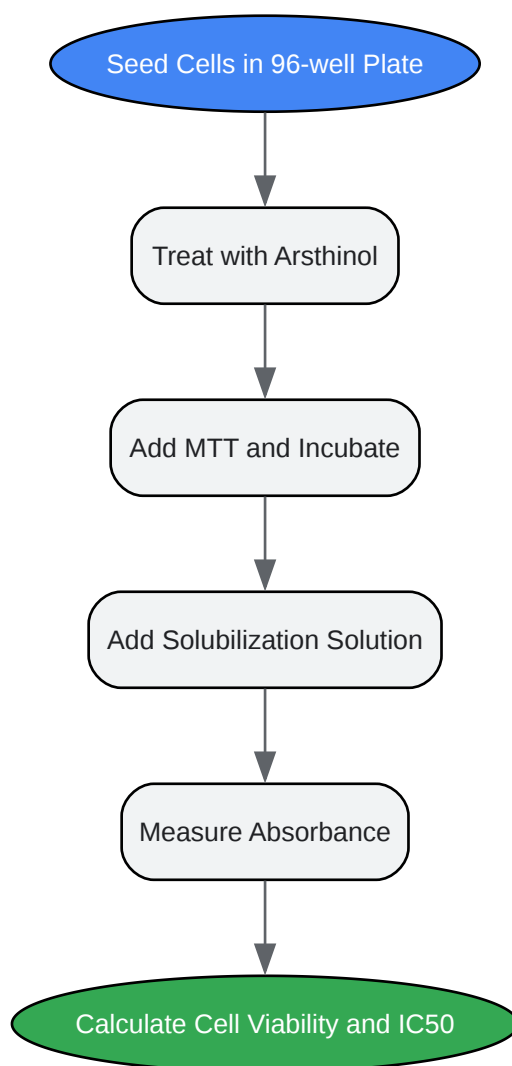
A common method to assess the cytotoxic effects of a compound is the MTT assay.[8]

Materials:

- Cancer cell line of interest (e.g., HL-60)
- Complete cell culture medium
- Arsthinol (dissolved in a suitable solvent, e.g., DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization solution (e.g., DMSO or a detergent-based solution)
- 96-well microplates
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Treat the cells with various concentrations of Arsthinol for a specified duration (e.g., 24, 48, 72 hours). Include appropriate vehicle controls.
- After the treatment period, add MTT solution to each well and incubate for a few hours, allowing viable cells to reduce the MTT to formazan crystals.
- Add the solubilization solution to dissolve the formazan crystals.
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Calculate cell viability as a percentage of the vehicle-treated control and determine the IC₅₀ value (the concentration of Arsthinol that inhibits cell growth by 50%).[9]



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Caption: Workflow for an in vitro cytotoxicity assay of Arsthinol.

Assessment of Mitochondrial Membrane Potential

Changes in mitochondrial membrane potential can be assessed using fluorescent dyes like JC-1.

Materials:

- Cancer cell line
- Complete cell culture medium

- Arsthinol
- JC-1 dye
- Fluorescence microscope or flow cytometer

Procedure:

- Culture cells and treat them with Arsthinol for the desired time.
- Incubate the cells with JC-1 dye according to the manufacturer's protocol.
- In healthy cells with a high mitochondrial membrane potential, JC-1 forms aggregates that fluoresce red. In apoptotic cells with a low potential, JC-1 remains as monomers and fluoresces green.
- Analyze the fluorescence using a fluorescence microscope or quantify the cell populations with red and green fluorescence using a flow cytometer.

Conclusion

Arsthinol is an organoarsenic compound with established antiprotozoal activity and emerging potential as an anticancer agent. Its mechanism of action is likely multifaceted, involving the induction of apoptosis through the generation of reactive oxygen species and disruption of mitochondrial function. Further research is warranted to fully elucidate its specific molecular targets and signaling pathways, and to develop detailed protocols for its synthesis and experimental evaluation. The information compiled in this guide provides a foundation for future investigations into the therapeutic applications of Arsthinol.

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